

A Technical Guide to 4-Nitropicolinic Acid: Commercial Availability, Synthesis, and Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Nitropicolinic Acid

Cat. No.: B079760

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **4-Nitropicolinic Acid** (CAS No. 13509-19-8), a key building block in the synthesis of novel pharmaceuticals and agrochemicals. This document details its commercial availability from various suppliers, outlines established synthesis protocols, and discusses analytical methodologies for its characterization.

Commercial Availability and Suppliers

4-Nitropicolinic Acid is readily available from a range of chemical suppliers, catering to both research and bulk manufacturing needs. Purity levels typically exceed 98%, with some vendors offering higher grades. The compound is also known by its synonyms: 4-Nitro-2-pyridinecarboxylic acid and 4-Nitropyridine-2-carboxylic acid.

A summary of prominent suppliers and their typical product specifications is provided in Table 1. Researchers are advised to request certificates of analysis from suppliers for lot-specific data.

Table 1: Commercial Suppliers of **4-Nitropicolinic Acid**

Supplier	Product Number	Purity Specification	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Biosynth	FN10660	-	13509-19-8	C6H4N2O4	168.11
Hangzhou Leap Chem Co., Ltd.	-	98+%	13509-19-8	C6H4N2O4	168.11
ChemicalBook	-	98%, 99%	13509-19-8	C6H4N2O4	168.11
Tokyo Chemical Industry (TCI)	N0589	>98.0% (GC)	13509-19-8	C6H4N2O4	168.11
Synblock	PB10126	NLT 98%	13509-19-8	C6H4N2O4	168.11
BLD Pharm	-	-	13509-19-8	C6H4N2O4	168.11

Physicochemical Properties

A compilation of key physicochemical properties for **4-Nitropicolinic Acid** is presented in Table 2. These values are derived from various supplier data sheets and literature sources. It is important to note that some variation may exist between sources.

Table 2: Physicochemical Data for **4-Nitropicolinic Acid**

Property	Value	Source(s)
Melting Point	153 °C, 157-158 °C (decomposes)	--INVALID-LINK--, --INVALID-LINK--
Boiling Point (Predicted)	384.9 ± 27.0 °C	--INVALID-LINK--
Density (Predicted)	1.57 g/cm ³	--INVALID-LINK--, --INVALID-LINK--
Solubility	Soluble in polar solvents	--INVALID-LINK--
Appearance	White to pale yellow or orange to green powder/crystal	--INVALID-LINK--, --INVALID-LINK--

Synthesis of 4-Nitropicolinic Acid

While **4-Nitropicolinic Acid** is commercially available, understanding its synthesis is crucial for process development and cost analysis. A common laboratory-scale synthesis involves the hydrolysis of 2-cyano-4-nitropyridine.

Experimental Protocol: Hydrolysis of 2-Cyano-4-nitropyridine[1]

This protocol describes the synthesis of **4-Nitropicolinic Acid** from 2-cyano-4-nitropyridine.

Materials:

- 2-Cyano-4-nitropyridine
- 90% Sulfuric acid
- Sodium sulfite
- Sodium carbonate
- Ice
- Water

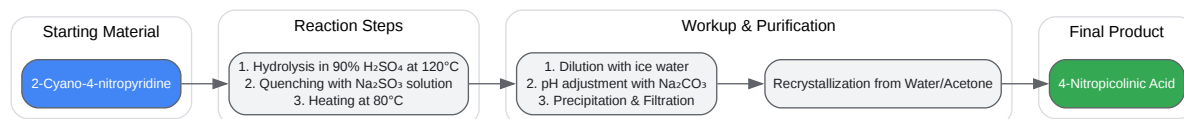
- Acetone

Procedure:

- Dissolve 5.00 g (34 mmol) of 2-cyano-4-nitropyridine in 50 g of 90% sulfuric acid.
- Stir the reaction mixture at 120°C for 2 hours.
- Cool the reaction to room temperature.
- Slowly add a solution of 5.60 g of sodium sulfite in 10 ml of water dropwise at 20-25°C.
- Continue stirring at this temperature for 1 hour.
- Warm the reaction mixture to 80°C for 1 hour.
- Cool the reaction to room temperature.
- Dilute the mixture by adding 100 g of ice water.
- Adjust the pH of the mixture to approximately 2 with sodium carbonate.
- Allow the solid to precipitate in a refrigerator.
- Collect the precipitate by filtration.
- Recrystallize the crude product from a water-acetone solvent mixture to yield a light yellow crystalline product.

Expected Yield: Approximately 62.1%[\[1\]](#).

The synthesis workflow is visualized in the following diagram:



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Caption: Synthesis workflow for **4-Nitropicolinic Acid**.

Analytical Methods

Accurate characterization of **4-Nitropicolinic Acid** is essential for quality control and research applications. While specific, detailed analytical protocols are often proprietary to suppliers, general methods for related compounds can be adapted.

High-Performance Liquid Chromatography (HPLC)

HPLC is a standard method for assessing the purity of **4-Nitropicolinic Acid** and its isomers. A reversed-phase C18 column is typically employed with a mobile phase consisting of an aqueous buffer and an organic modifier like acetonitrile. Detection is commonly performed using a UV detector. A general method for separating pyridinecarboxylic acid isomers, which can be adapted for **4-Nitropicolinic Acid**, involves a mixed-mode reversed-phase cation-exchange column.^{[2][3]} The retention time can be controlled by adjusting the acetonitrile concentration, buffer concentration, and pH of the mobile phase.^{[2][3]}

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are powerful tools for confirming the structure of **4-Nitropicolinic Acid**. In ¹H NMR, the acidic proton of the carboxylic acid typically appears as a broad singlet at a downfield chemical shift (around 12 ppm), though this can be concentration and solvent-dependent. The aromatic protons will exhibit a characteristic splitting pattern. In ¹³C NMR, the carboxyl carbon is expected to resonate in the range of 165-185 ppm.

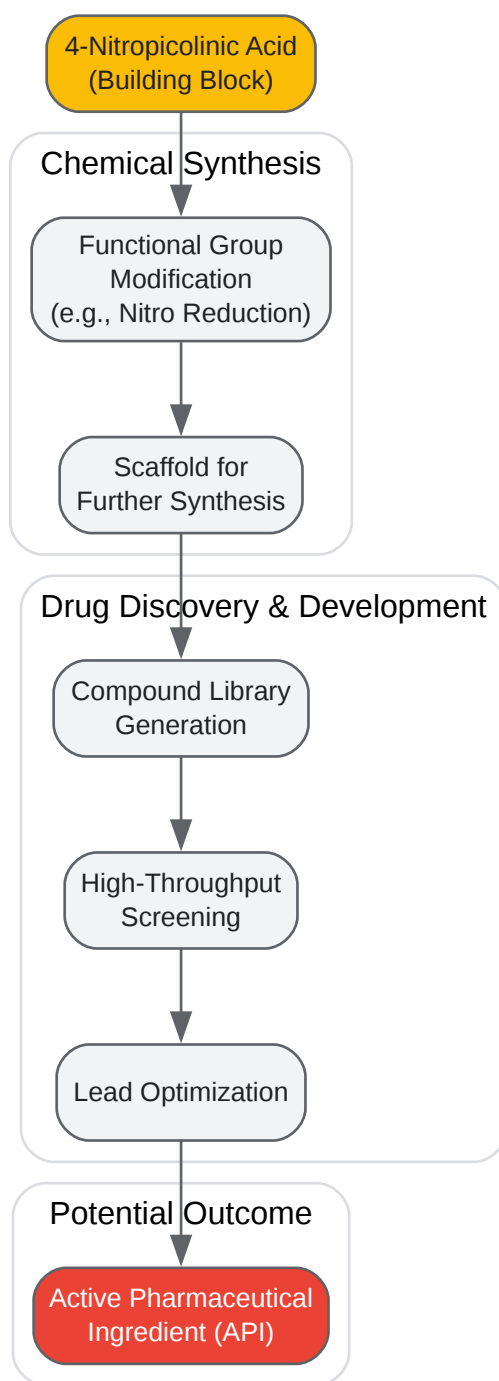
Gas Chromatography-Mass Spectrometry (GC-MS)

For GC-MS analysis, derivatization of the carboxylic acid group is generally required to increase volatility. Common derivatization agents include silylating agents (e.g., BSTFA) or alkyl chloroformates. The resulting mass spectrum will show a characteristic fragmentation pattern that can be used for identification.

Biological Activity and Signaling Pathways

Current scientific literature primarily describes **4-Nitropicolinic Acid** as a synthetic intermediate.^{[4][5][6]} There is no substantial evidence to suggest its direct involvement in biological signaling pathways. Its utility lies in its role as a precursor for the synthesis of more complex, biologically active molecules. For instance, the nitro group can be reduced to an amine, yielding 4-aminopicolinic acid, a valuable scaffold in medicinal chemistry.^[4]

The logical workflow for the utilization of **4-Nitropicolinic Acid** in drug discovery is depicted below:



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Caption: Role of **4-Nitropicolinic Acid** in drug discovery.

In conclusion, **4-Nitropicolinic Acid** is a commercially accessible and synthetically valuable compound. This guide provides researchers and drug development professionals with the

foundational technical information required for its procurement, synthesis, and analysis, facilitating its application in the development of new chemical entities.

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